

# Application Notes and Protocols for Synergistic Extraction Using Ditridecylamine and Co-Extractants

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## Compound of Interest

Compound Name: **Ditridecylamine**

Cat. No.: **B009203**

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These application notes provide a comprehensive overview of the principles and protocols for employing **ditridecylamine** in synergistic solvent extraction systems. Due to the limited direct literature on **ditridecylamine**, this document leverages data and protocols for Alamine 336, a structurally and functionally similar tertiary amine, as a representative model. The underlying principles and experimental approaches are broadly applicable to **ditridecylamine**.

## Introduction to Synergistic Extraction with Tertiary Amines

Solvent extraction is a pivotal technique for the separation and purification of metals.

Synergistic extraction, the enhancement of extraction efficiency by a mixture of two or more extractants, offers improved selectivity and performance over individual extractants. Tertiary amines, such as **ditridecylamine** and Alamine 336, play a crucial role as synergistic agents, particularly when paired with acidic extractants like organophosphorus acids or carboxylic acids.

The primary mechanism involves the tertiary amine acting as a neutralizing agent for the protons released by the acidic extractant during the metal extraction process. This shifts the equilibrium in favor of the formation of the metal-extractant complex, leading to a significant increase in the distribution ratio of the metal ion into the organic phase.

# Data Presentation: Synergistic Extraction of Rare Earth Elements (REEs)

The following table summarizes the synergistic effect of a binary mixture of an organophosphorus acid (Cyanex 272) and a tertiary amine (Alamine 336) on the extraction of various REEs from a chloride solution.

Metal Ion	Extractant System	Aqueous Phase	Organic Phase	Distribution Ratio (D)	Extraction (%)	Synergistic Coefficient (SC)	Reference
Y(III)	0.5 M Cyanex 272	HCl solution, pH 4	Kerosene	-	>95%	-	[1]
Y(III)	0.5 M Cyanex 272 + 0.5 M Alamine 336	HCl solution, pH 4	Kerosene	-	~100%	>1	[1]
Tb(III)	0.5 M Cyanex 272	HCl solution, pH 4	Kerosene	-	<10%	-	[1]
Tb(III)	0.5 M Cyanex 272 + 0.5 M Alamine 336	HCl solution, pH 4	Kerosene	-	>90%	>1	[1]
Eu(III)	0.5 M Cyanex 272	HCl solution, pH 4	Kerosene	-	<5%	-	[1]
Eu(III)	0.5 M Cyanex 272 + 0.5 M Alamine 336	HCl solution, pH 4	Kerosene	-	>80%	>1	[1]
La(III)	0.5 M Cyanex 272 + 0.5	Chloride Solution	Kerosene	-	Enhanced	>1	[2]

	M						
	Alamine						
	336						
<hr/>							
	0.5 M						
	Cyanex						
Pr(III)	272 + 0.5 M	Chloride Solution	Kerosene	-	Enhanced	>1	[2]
	Alamine						
	336						
<hr/>							
	0.5 M						
	Cyanex						
Nd(III)	272 + 0.5 M	Chloride Solution	Kerosene	-	Enhanced	>1	[2]
	Alamine						
	336						
<hr/>							

Note: Synergistic Coefficient (SC) is calculated as  $SC = \log(D_{mix} / (D_1 + D_2))$ , where  $D_{mix}$  is the distribution ratio with the mixed extractant system, and  $D_1$  and  $D_2$  are the distribution ratios with the individual extractants. A value of  $SC > 0$  indicates synergism.

## Experimental Protocols

The following are generalized protocols for the synergistic solvent extraction of metals using a tertiary amine and an acidic extractant.

### Protocol 1: Preparation of Organic and Aqueous Phases

Objective: To prepare the extractant solution and the aqueous feed solution containing the metal ions of interest.

Materials:

- **Ditridodecylamine** or Alamine 336 (tertiary amine)
- Acidic extractant (e.g., Cyanex 272, D2EHPA)

- Organic diluent (e.g., kerosene, toluene)
- Metal salt (e.g., REE chloride, cobalt sulfate)
- Deionized water
- Acid or base for pH adjustment (e.g., HCl, NaOH)
- Volumetric flasks, beakers, magnetic stirrer

Procedure:

- Organic Phase Preparation: a. Accurately weigh the required amount of the tertiary amine and the acidic extractant. b. Dissolve the extractants in the chosen organic diluent in a volumetric flask to achieve the desired concentrations (e.g., 0.5 M of each). c. Stir the solution until both extractants are completely dissolved.
- Aqueous Phase Preparation: a. Dissolve the metal salt in deionized water in a beaker to obtain the desired metal ion concentration. b. Adjust the pH of the aqueous solution to the desired value using a dilute acid or base solution while monitoring with a pH meter.

## Protocol 2: Synergistic Solvent Extraction Procedure

Objective: To perform the liquid-liquid extraction of the target metal ions from the aqueous phase to the organic phase.

Materials:

- Prepared organic and aqueous phases
- Separatory funnels
- Mechanical shaker or wrist-action shaker
- pH meter
- Centrifuge (optional)

Procedure:

- Measure equal volumes of the prepared organic and aqueous phases (e.g., 20 mL each) and transfer them to a separatory funnel.
- Shake the separatory funnel vigorously for a predetermined time (e.g., 30 minutes) to ensure thorough mixing and allow the system to reach equilibrium.
- Allow the phases to separate by letting the funnel stand for a sufficient time (e.g., 15-30 minutes). If an emulsion forms, it can be broken by centrifugation.
- Carefully separate the two phases. The lower phase is typically the aqueous phase (raffinate), and the upper phase is the organic phase (loaded organic).
- Measure the pH of the raffinate.
- Analyze the concentration of the metal ions in the raffinate using appropriate analytical techniques (e.g., ICP-OES, AAS).
- Calculate the distribution ratio (D) and the percentage of extraction (%E) using the following formulas:
  - $D = ([M]_{\text{org}}) / ([M]_{\text{aq}}) = (C_{\text{initial}} - C_{\text{final}}) / C_{\text{final}}$
  - $\%E = (D / (D + V_{\text{aq}} / V_{\text{org}})) * 100$  where [M] is the metal concentration, C\_initial and C\_final are the initial and final aqueous phase metal concentrations, and V is the volume of the respective phases.

## Protocol 3: Stripping of Metal Ions from the Loaded Organic Phase

Objective: To recover the extracted metal ions from the organic phase into a new aqueous solution.

Materials:

- Loaded organic phase
- Stripping agent (e.g., dilute HCl, H<sub>2</sub>SO<sub>4</sub>)

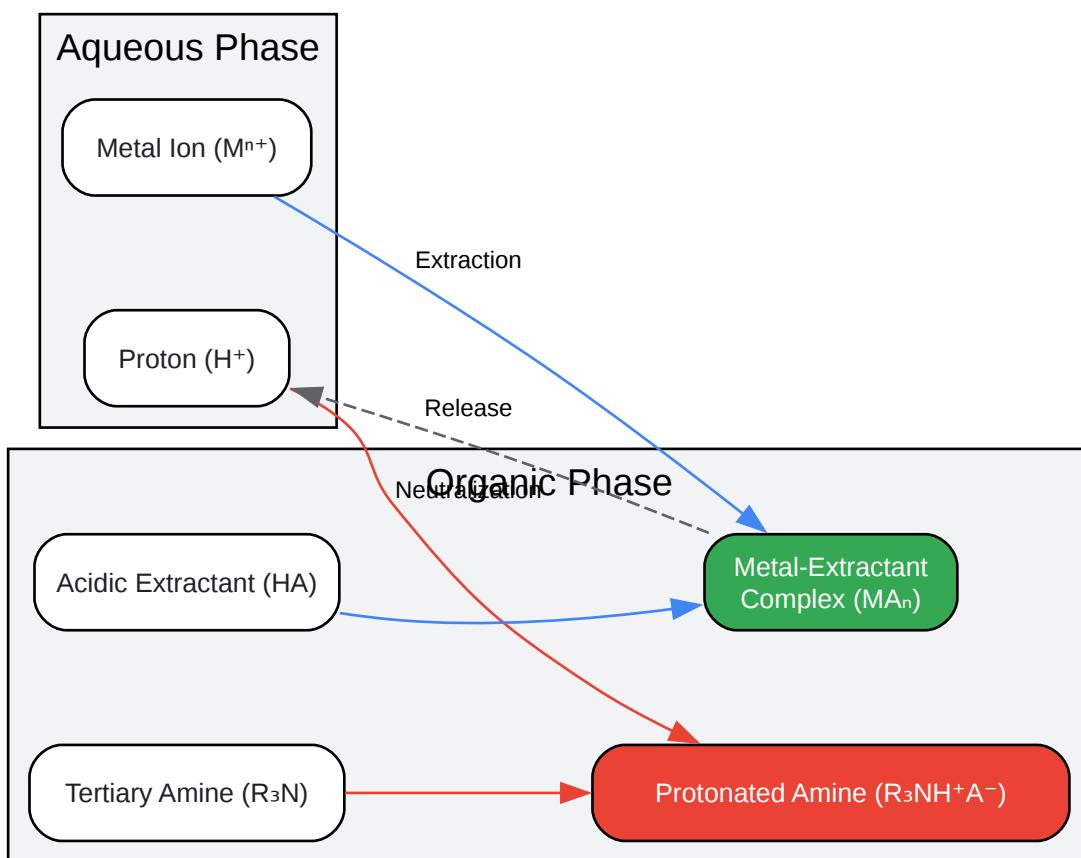
- Separatory funnels
- Mechanical shaker

Procedure:

- Mix the loaded organic phase with the stripping agent in a separatory funnel at a specific phase ratio (e.g., 1:1).
- Shake the funnel for a sufficient time to allow for the transfer of the metal ions back into the aqueous phase.
- Allow the phases to separate and collect the aqueous strip solution containing the recovered metal ions.

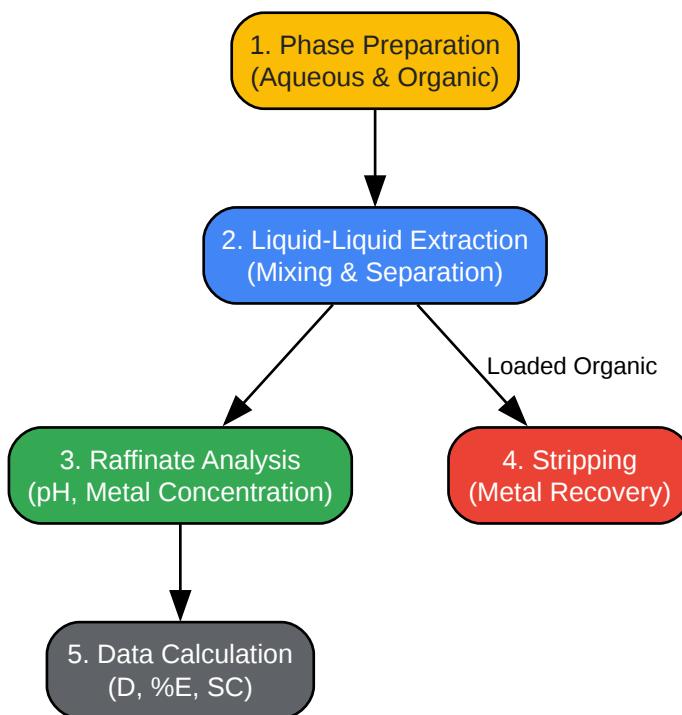
## Visualizations

### Signaling Pathways and Experimental Workflows



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Caption: Mechanism of synergistic extraction with a tertiary amine.

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## References

- 1. journalssystem.com [journalssystem.com]
- 2. researchgate.net [researchgate.net]
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